

The Function of IPI-3063 in Lymphocytes: An In-depth Technical Guide

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Compound of Interest

Compound Name: IPI-3063

Cat. No.: B15541843

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Executive Summary

IPI-3063 is a potent and highly selective small molecule inhibitor of the p110 δ catalytic subunit of phosphoinositide 3-kinase (PI3K). The p110 δ isoform is predominantly expressed in hematopoietic cells and plays a crucial role in the development, survival, activation, and differentiation of B lymphocytes. Consequently, **IPI-3063** has significant immunomodulatory effects, primarily targeting B cell functions. This technical guide provides a comprehensive overview of the function of **IPI-3063** in lymphocytes, detailing its mechanism of action, effects on cellular processes, and the experimental protocols used to elucidate these functions.

Mechanism of Action: Inhibition of the PI3K/Akt Signaling Pathway

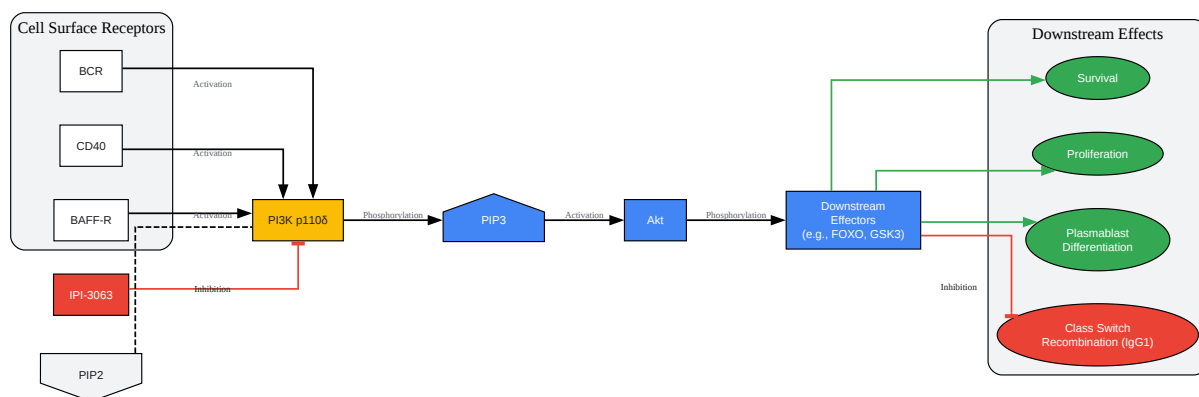
IPI-3063 exerts its effects by selectively inhibiting the enzymatic activity of PI3K p110 δ . This kinase is a critical component of the PI3K/Akt signaling pathway, which is activated by various cell surface receptors in B lymphocytes, including the B cell receptor (BCR), cytokine receptors (such as BAFF-R and IL-4R), and co-stimulatory receptors like CD40.

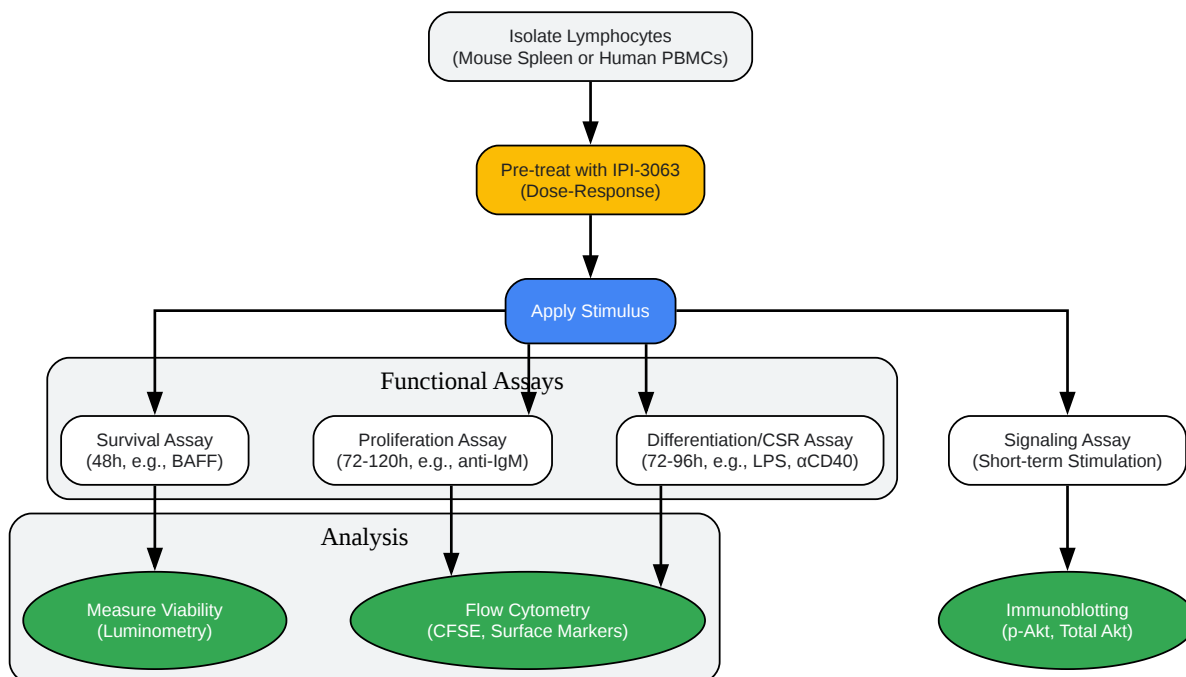
Upon receptor engagement, p110 δ is recruited to the plasma membrane where it phosphorylates phosphatidylinositol-4,5-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol-3,4,5-trisphosphate (PIP3). PIP3, in turn, recruits and activates

downstream effectors, most notably the serine/threonine kinase Akt (also known as protein kinase B). Activated Akt then phosphorylates a multitude of substrates that regulate key cellular processes such as survival, proliferation, and differentiation.

By inhibiting p110 δ , **IPI-3063** prevents the production of PIP3, leading to a significant reduction in Akt phosphorylation and the attenuation of downstream signaling cascades.^[1] This targeted inhibition allows for the modulation of B cell activity with high specificity.

Signaling Pathway Diagram





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References

- 1. The Selective Phosphoinoside-3-Kinase p110 δ Inhibitor IPI-3063 Potently Suppresses B Cell Survival, Proliferation, and Differentiation - PMC [pmc.ncbi.nlm.nih.gov]
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